

physiological role of endogenous 14R(15S)-EET

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Compound of Interest

Compound Name: **14R(15S)-EET**

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An In-depth Technical Guide on the Physiological Role of Endogenous 14(R),15(S)-Epoxyeicosatrienoic Acid

Introduction

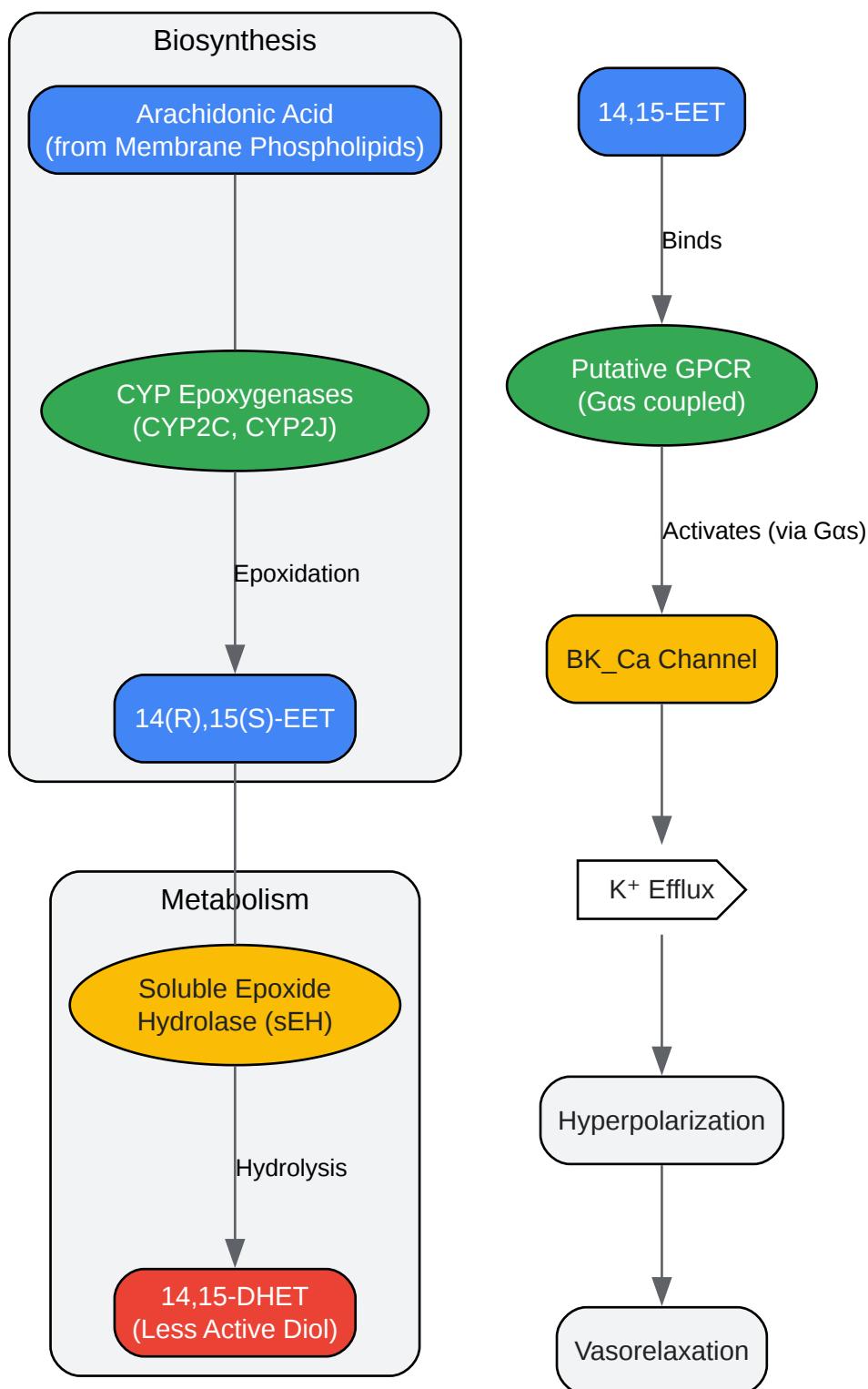
Endogenous 14(R),15(S)-epoxyeicosatrienoic acid (14(R),15(S)-EET) is a bioactive lipid mediator, or eicosanoid, synthesized from arachidonic acid by cytochrome P450 (CYP) epoxygenases, particularly enzymes from the CYP2C and CYP2J subfamilies.^{[1][2][3]} As one of four regioisomers of EETs, 14,15-EET is often the most abundant form found in plasma, liver, and kidney tissues.^{[1][4]} It functions as a critical autocrine and paracrine signaling molecule, exerting a wide range of effects primarily in the cardiovascular and renal systems.^[1] The biological activity of 14,15-EET is terminated through rapid hydrolysis by the soluble epoxide hydrolase (sEH) enzyme, which converts it to the less active 14,15-dihydroxyeicosatrienoic acid (14,15-DHET).^{[1][4][5]} This metabolic pathway is a key regulatory point, and the balance between CYP epoxygenase and sEH activity dictates the effective concentration and physiological impact of 14,15-EET.^[3]

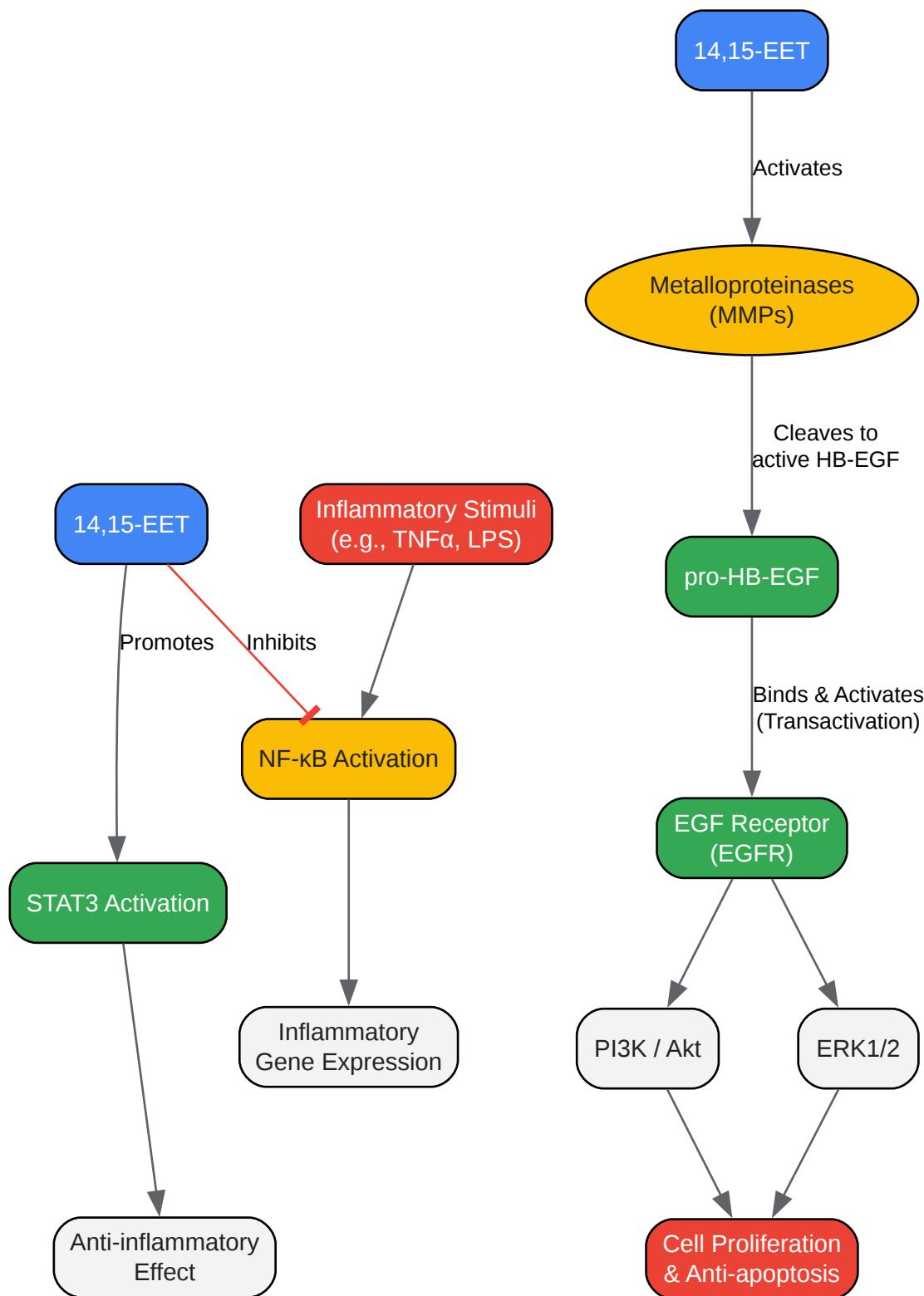
This guide provides a comprehensive overview of the physiological roles of 14(R),15(S)-EET, its signaling mechanisms, quantitative data from key studies, and relevant experimental protocols for researchers and drug development professionals.

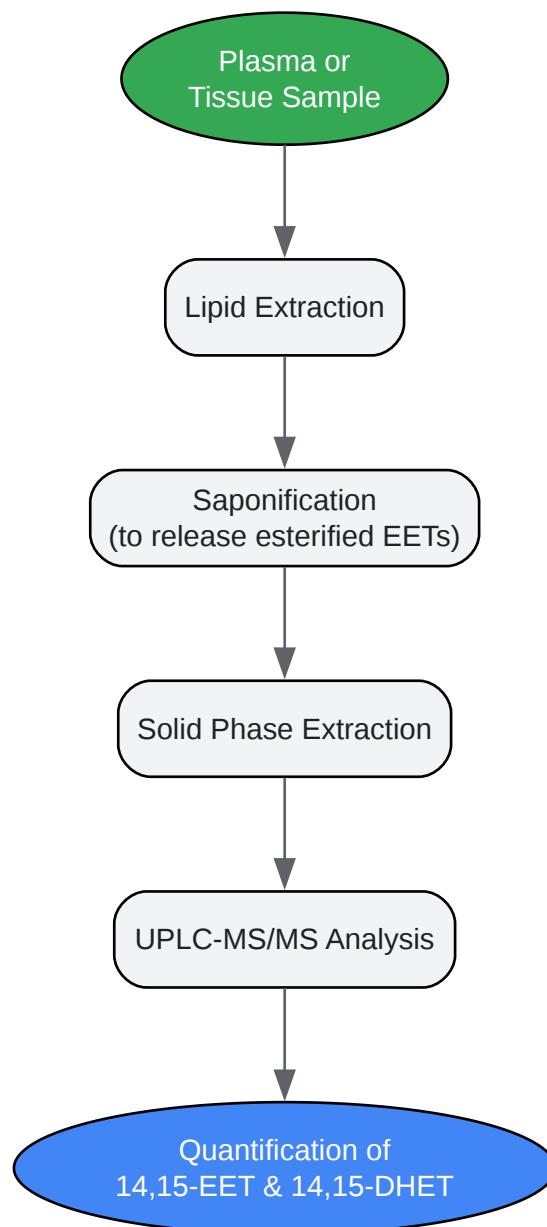
Biosynthesis and Metabolism

Arachidonic acid, released from cell membrane phospholipids, is metabolized by CYP epoxygenases (e.g., CYP2J2, CYP2C8, CYP2C9) to form four EET regioisomers: 5,6-EET, 8,9-EET, 11,12-EET, and 14,15-EET.^{[2][3][6]} The 14,15-EET isomer is a preferred substrate for

soluble epoxide hydrolase (sEH), which catalyzes its conversion to 14,15-DHET.^{[1][7]} This conversion is generally considered an inactivation step, although 14,15-DHET has been shown to possess some biological activities, such as activating PPAR α .^[8]







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